

Cadmium Bromate (Br_2CdO_6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	Cadmium bromate
CAS No.:	14518-94-6
Cat. No.:	B1591151

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Abstract

Cadmium bromate, with the chemical formula Br_2CdO_6 , is an inorganic compound of cadmium and bromate ions. This document provides an in-depth technical overview of its chemical and physical properties, synthesis methodologies, crystal structure, and thermal behavior. Given the significant toxicological implications of cadmium-containing compounds, this guide also details the known mechanisms of cadmium toxicity at a cellular level, which is of critical importance for any potential application or accidental exposure scenario in a research or drug development context. All quantitative data is presented in standardized tables for clarity and comparative analysis. Detailed experimental protocols for common synthesis methods are provided, and key processes are visualized using logical diagrams.

Chemical and Physical Properties

Cadmium bromate is typically a white crystalline solid.[1] The cadmium ion exists in a +2 oxidation state.[1] It is soluble in water.[2] While it has limited applications, it has been used in photography, engraving, and lithography.[3]

Table 1: General and Physical Properties of Cadmium Bromate

Property	Value	Reference(s)
Chemical Formula	Br ₂ CdO ₆ (anhydrous)	[4][5]
	Cd(BrO ₃) ₂ ·2H ₂ O (dihydrate)	
Molecular Weight	368.22 g/mol (anhydrous)	[4][5]
Appearance	White crystalline solid	[1]
Solubility	Soluble in water	[2]
Oxidation States	Cd: +2, Br: +5, O: -2	[1]

Table 2: Elemental Composition of Anhydrous Cadmium Bromate

Element	Symbol	Atomic Weight (g/mol)	Percentage by Mass
Cadmium	Cd	112.41	30.53%
Bromine	Br	79.90	43.40%
Oxygen	O	16.00	26.07%

Crystal Structure

Cadmium bromate typically crystallizes as a dihydrate, Cd(BrO₃)₂·2H₂O. The crystal structure of this form has been determined to be orthorhombic. The cadmium ion is coordinated by oxygen atoms from both the bromate anions and the water molecules.[1]

Table 3: Crystallographic Data for Cadmium Bromate Dihydrate

Parameter	Value	Reference(s)
Crystal System	Orthorhombic	[1]
Space Group	P2 ₁ 2 ₁ 2 ₁	[1]
Unit Cell Parameters	a = 12.4925(8) Å	[1]
	b = 6.1702(7) Å	
	c = 9.2382(24) Å	
Z (formula units/cell)	4	[1]
Coordination Number (Cd)	7	[1]

Synthesis and Experimental Protocols

Cadmium bromate can be synthesized through several methods, including precipitation (metathesis) reactions, hydrothermal synthesis, and the thermal decomposition of hydrated precursors.

Precipitation Synthesis

This is a common method involving the reaction of a soluble cadmium salt with a soluble bromate salt in an aqueous solution.

Experimental Protocol: Precipitation of **Cadmium Bromate Dihydrate**

- Preparation of Reactant Solutions:
 - Prepare a 0.1 M solution of a soluble cadmium salt (e.g., cadmium acetate, Cd(CH₃COO)₂·2H₂O) by dissolving the appropriate amount in deionized water.
 - Prepare a 0.2 M solution of a soluble bromate salt (e.g., sodium bromate, NaBrO₃) in deionized water.
- Precipitation:

- Slowly add the sodium bromate solution to the cadmium acetate solution with constant stirring at room temperature. A white precipitate of **cadmium bromate** will form.
- Digestion and Isolation:
 - Continue stirring the mixture for a period to allow for crystal growth and maturation.
 - Isolate the precipitate by vacuum filtration using a Buchner funnel.
- Washing and Drying:
 - Wash the collected crystals with small portions of cold deionized water to remove any soluble impurities.
 - Subsequently, wash with a volatile organic solvent like methanol to facilitate drying.[6]
 - Dry the purified **cadmium bromate** dihydrate crystals in a desiccator at room temperature.

Hydrothermal Synthesis

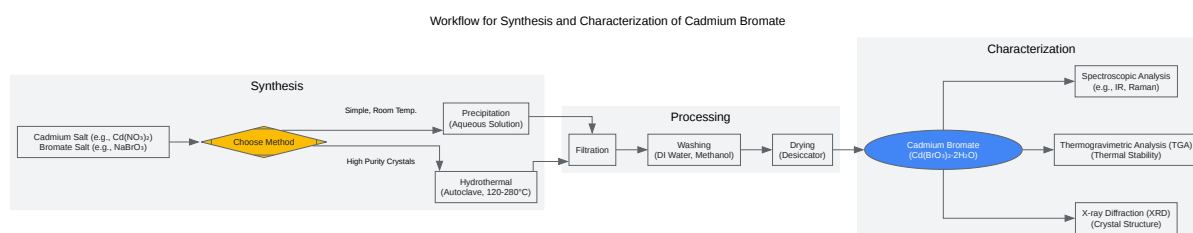
Hydrothermal methods can be employed to produce high-quality crystals of **cadmium bromate**. This technique involves the reaction of precursors in an aqueous solution under elevated temperature and pressure.

Experimental Protocol: Hydrothermal Synthesis of **Cadmium Bromate**

- Precursor Preparation:
 - Prepare aqueous solutions of a cadmium salt (e.g., cadmium chloride or cadmium nitrate) and a bromate source (e.g., sodium bromate) at concentrations typically ranging from 0.1 M to 0.3 M.[5]
- Reaction Setup:
 - Combine the precursor solutions in a Teflon-lined stainless steel autoclave.
 - Seal the autoclave and place it in a programmable oven.

- Hydrothermal Reaction:
 - Heat the autoclave to a temperature between 120°C and 280°C.[5] The autogenous pressure will be in the range of 5-50 bar.[5]
 - Maintain the temperature for a specified duration to allow for crystal growth.
- Cooling and Product Recovery:
 - Allow the autoclave to cool slowly to room temperature.
 - Open the autoclave, and collect the crystalline product by filtration.
 - Wash the crystals with deionized water and dry them under ambient conditions.

A generalized workflow for the synthesis and characterization of **cadmium bromate** is depicted below.



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A generalized workflow for the synthesis and characterization of **cadmium bromate**.

Thermal Decomposition

Thermogravimetric analysis (TGA) shows that the thermal decomposition of **cadmium bromate** dihydrate occurs in stages. The hydrated form first loses its water of crystallization, followed by the decomposition of the anhydrous salt at higher temperatures.

Table 4: Thermal Decomposition Data for Cadmium Bromate

Decomposition Stage	Temperature Range (°C)	Mass Loss (%)	Products
Dehydration	~100 - 250	~9.78 (calculated for 2H ₂ O)	Cd(BrO ₃) ₂ + 2H ₂ O
Decomposition	> 350	Varies	CdO, Br ₂ , O ₂

Note: The precise temperatures can vary depending on factors such as heating rate and atmosphere.

The decomposition process can be summarized by the following reactions:

- Dehydration: $\text{Cd}(\text{BrO}_3)_2 \cdot 2\text{H}_2\text{O}(\text{s}) \rightarrow \text{Cd}(\text{BrO}_3)_2(\text{s}) + 2\text{H}_2\text{O}(\text{g})$
- Decomposition: $2\text{Cd}(\text{BrO}_3)_2(\text{s}) \rightarrow 2\text{CdO}(\text{s}) + 2\text{Br}_2(\text{g}) + 5\text{O}_2(\text{g})$

Toxicology and Cellular Signaling Pathways

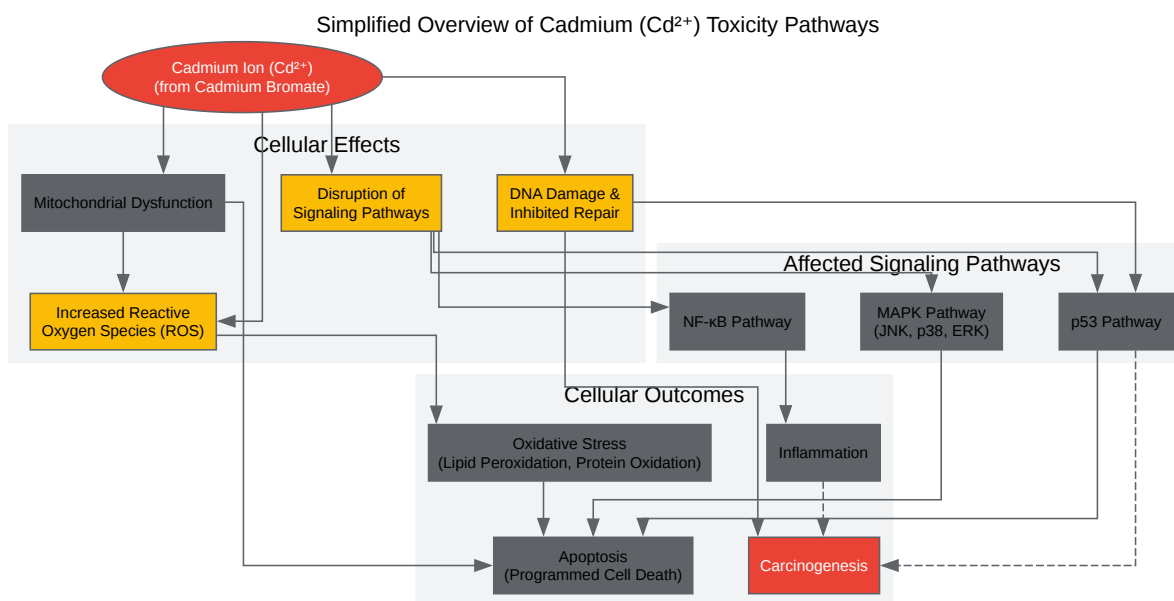
Cadmium and its compounds are highly toxic and are classified as human carcinogens.^[7] Exposure can occur through inhalation or ingestion.^[7] The toxicity of **cadmium bromate** is primarily attributed to the cadmium ion (Cd²⁺), which can cause significant cellular damage. This is of paramount importance for any handling or consideration of this compound in a laboratory or developmental setting.

The primary mechanisms of cadmium toxicity involve:

- Induction of Oxidative Stress: Cadmium exposure leads to an overproduction of reactive oxygen species (ROS), which can damage lipids, proteins, and DNA.^{[8][9]}

- **Disruption of Cellular Signaling:** Cadmium ions are known to interfere with key cellular signaling pathways, including:
 - **Mitogen-Activated Protein Kinase (MAPK) Pathway:** Cadmium can activate the MAPK pathway, which is involved in cellular stress responses, proliferation, and apoptosis.[8][9]
 - **NF-κB Pathway:** Activation of the NF-κB pathway by cadmium can lead to an inflammatory response.[8]
 - **p53 Pathway:** Cadmium can affect the p53 tumor suppressor pathway, which is critical for DNA repair and apoptosis.[8]
- **DNA Damage:** Cadmium can cause DNA strand breaks and inhibit DNA repair mechanisms, contributing to its carcinogenic effects.[8]

The following diagram illustrates the major cellular pathways affected by cadmium ion toxicity.



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Major cellular pathways affected by cadmium ion (Cd²⁺) toxicity.

Safety and Handling

Cadmium bromate is harmful if swallowed, in contact with skin, or if inhaled.[4] It is also very toxic to aquatic life with long-lasting effects.[4]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Handling: Avoid creating dust. Use in a well-ventilated area. Keep away from heat and combustible materials.

- First Aid:
 - Eyes: Rinse with running water for several minutes.
 - Skin: Wash immediately with soap and water.
 - Ingestion: Do not induce vomiting. Rinse mouth and seek immediate medical attention.[4]
 - Inhalation: Move to fresh air. Provide artificial respiration if needed.[4]

Conclusion

This technical guide provides a consolidated resource on **cadmium bromate** for the scientific community. The detailed information on its properties, synthesis, and structure is essential for researchers working with this compound. Furthermore, the comprehensive overview of cadmium's toxicological pathways underscores the critical need for stringent safety protocols and highlights the biological implications that must be considered in any research or development context. The provided experimental outlines serve as a foundation for the laboratory preparation and analysis of **cadmium bromate**.

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